

Essential Safety and Logistics for Handling N-Phenylglycine

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Compound of Interest

Compound Name: *N-Phenylglycine*

Cat. No.: *B554712*

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For researchers, scientists, and drug development professionals, ensuring safe and efficient laboratory operations is paramount. This guide provides essential, immediate safety and logistical information for handling **N-Phenylglycine**, including detailed personal protective equipment (PPE) requirements, operational protocols, and disposal plans.

Personal Protective Equipment (PPE)

While **N-Phenylglycine** is not classified as a hazardous substance by some suppliers, adhering to good laboratory practices and utilizing appropriate PPE is crucial to minimize exposure and ensure a safe working environment.^{[1][2]} The following table summarizes the recommended PPE for handling **N-Phenylglycine**.

PPE Category	Specification	Rationale
Eye Protection	Safety glasses with side shields or chemical safety goggles conforming to EN166 or OSHA 29 CFR 1910.133 standards.[2]	To protect eyes from potential dust particles or splashes.
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber) tested according to EN 374.[1]	To prevent direct skin contact with the substance.
Skin and Body Protection	Laboratory coat and appropriate protective clothing to prevent skin exposure.[2]	To protect skin from accidental spills or contamination.
Respiratory Protection	Generally not required under normal use with adequate ventilation. A type N95 (US) or particle filter respirator may be used if dust is generated.[2]	To prevent inhalation of dust particles in poorly ventilated areas.

Operational and Disposal Plans

Proper handling, storage, and disposal of **N-Phenylglycine** are critical for maintaining a safe laboratory environment and complying with regulations.

Handling and Storage:

- Ventilation: Handle in a well-ventilated area. Use local exhaust ventilation if dust is generated.[3]
- Hygiene: Practice good industrial hygiene. Keep away from food, drink, and animal feed.[1] Wash hands thoroughly after handling.
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[3][4] The recommended storage temperature is between 15 – 25 °C.[1] Keep away from incompatible materials such as oxidizing agents.[3]

Spill Management:

In the event of a spill, ensure adequate ventilation and wear the appropriate PPE.[4] Sweep up the spilled solid material, avoiding dust formation, and place it into a suitable, labeled container for disposal.[4][5]

Disposal:

Chemical waste generators must determine if a discarded chemical is classified as hazardous waste.[2][4] Consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification and disposal.[2][4] Do not allow the product to enter drains or waterways.

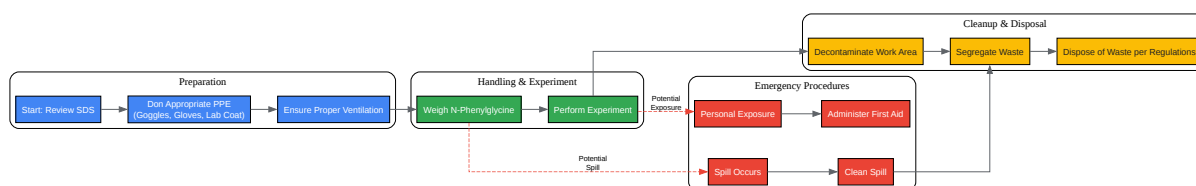
First Aid Measures

The following first aid measures should be taken in case of exposure to **N-Phenylglycine**:

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention if you feel unwell.[5]
Skin Contact	Rinse skin with plenty of water and soap.[6] Take off contaminated clothing.
Eye Contact	Rinse cautiously with water for several minutes. [1][6] Remove contact lenses if present and easy to do. Continue rinsing.
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Call a doctor if you feel unwell.[1][6]

Workflow for Handling N-Phenylglycine

The following diagram illustrates the standard workflow for safely handling **N-Phenylglycine** in a laboratory setting.



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Caption: Workflow for Safe Handling of **N-Phenylglycine**.

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